

Application Note: Nucleophilic Addition to the Aldehyde of 4-(3-Bromophenyl)-3-Pyridinecarboxaldehyde

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Compound of Interest

Compound Name: 4-(3-Bromophenyl)-3-Pyridinecarboxaldehyde

Cat. No.: B1273808

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For: Researchers, scientists, and drug development professionals.

Abstract

This document provides a detailed guide to understanding and performing nucleophilic addition reactions on **4-(3-Bromophenyl)-3-Pyridinecarboxaldehyde**. This compound is a valuable building block in medicinal chemistry and organic synthesis due to its unique electronic and structural features.^[1] This application note will delve into the underlying chemical principles, provide detailed experimental protocols for key reaction classes, and offer insights into reaction optimization and analysis.

Introduction: Significance and Reactivity

4-(3-Bromophenyl)-3-Pyridinecarboxaldehyde is an organic compound featuring a pyridine ring substituted with a bromophenyl group at the 4-position and an aldehyde group at the 3-position.^[1] This trifunctional scaffold is of significant interest in drug discovery and material science.^[1] The aldehyde group is the primary site for nucleophilic attack, a fundamental reaction in organic chemistry for forming new carbon-carbon and carbon-heteroatom bonds.^[2]^[3]

The reactivity of the aldehyde is governed by the electrophilicity of the carbonyl carbon.[4] The adjacent pyridine ring, being an electron-withdrawing heterocycle, enhances this electrophilicity. However, the bulky bromophenyl group at the 4-position can introduce steric hindrance, influencing the approach of the nucleophile. Understanding these electronic and steric factors is crucial for designing successful synthetic strategies.

Key Structural Features:

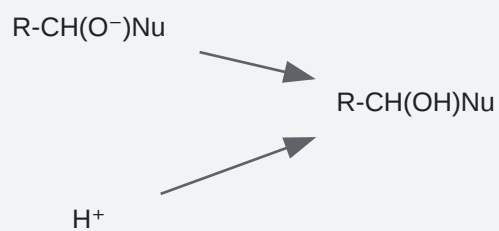
- Molecular Formula: $C_{12}H_8BrNO$ [1]
- Molecular Weight: ~ 262.11 g/mol [1][5]
- Appearance: Solid with a melting point of $84-86^{\circ}C$. [5]

The Mechanism of Nucleophilic Addition

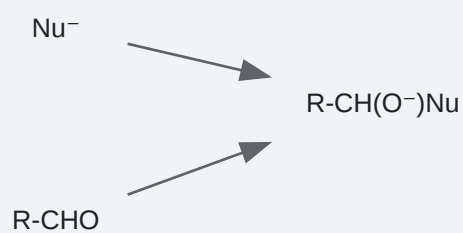
Nucleophilic addition to an aldehyde involves the attack of an electron-rich nucleophile on the electron-poor carbonyl carbon.[2][4] This process leads to the formation of a tetrahedral alkoxide intermediate, which is subsequently protonated to yield an alcohol product.[4]

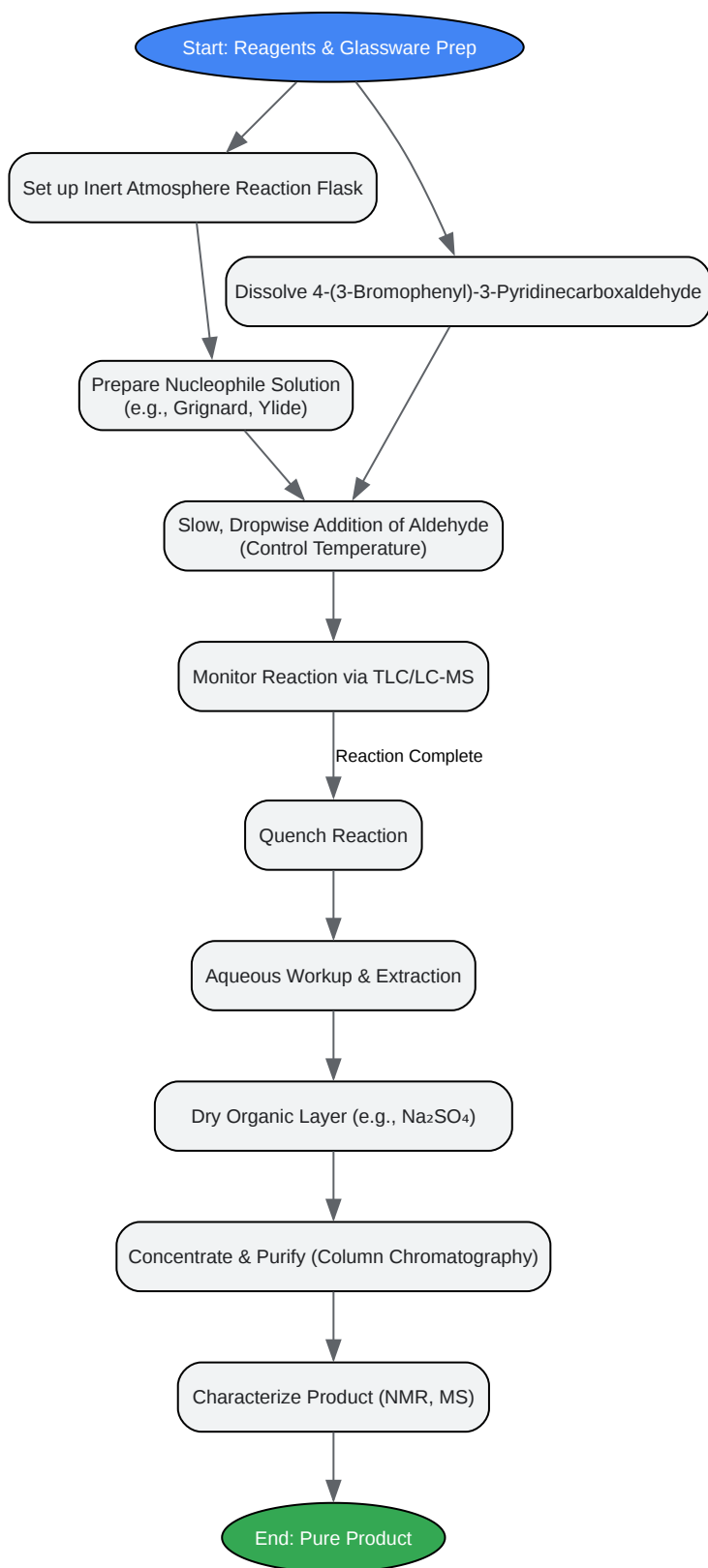
The general mechanism can be visualized as follows:

Step 2: Protonation



Step 1: Nucleophilic Attack





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References

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